

Personal protective equipment for handling Glycine ethyl ester, hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glycine ethyl ester, hydrochloride

Cat. No.: B555829

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Essential Safety and Handling Guide for Glycine Ethyl Ester, Hydrochloride

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides immediate, essential safety and logistical information for handling **Glycine ethyl ester, hydrochloride** (CAS No: 623-33-6), including detailed operational and disposal plans.

Hazard Identification and Personal Protective Equipment (PPE)

Glycine ethyl ester, hydrochloride is classified as a substance that can cause skin irritation, serious eye damage, and may cause respiratory irritation.^[1] Adherence to proper PPE protocols is mandatory to minimize exposure risks.

Personal Protective Equipment (PPE)	Specification	Regulation/Standard
Eye and Face Protection	Chemical goggles or safety glasses. A face shield is also recommended. [1]	29 CFR 1910.133
Hand Protection	Protective gloves. [1]	29 CFR 1910.138
Skin and Body Protection	Wear suitable protective clothing to prevent skin contact. [1] [2] [3]	-
Respiratory Protection	In case of inadequate ventilation, wear respiratory protection. [1] [2]	29 CFR 1910.134
Foot Protection	Safety shoes are recommended. [1]	29 CFR 1910.136

Operational Plan for Safe Handling

A systematic approach to handling **Glycine ethyl ester, hydrochloride** is crucial for laboratory safety. The following step-by-step procedure should be followed:

1. Preparation and Engineering Controls:

- Ensure that emergency eye wash fountains and safety showers are readily accessible in the immediate vicinity of any potential exposure.[\[1\]](#)
- Work in a well-ventilated area.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Local exhaust ventilation is preferred to control airborne dust.
- Before handling, read and understand the Safety Data Sheet (SDS).

2. Donning Personal Protective Equipment (PPE):

- Wear all PPE as specified in the table above. Gloves must be inspected prior to use.[\[5\]](#)

3. Handling the Chemical:

- Avoid breathing dust, mist, or spray.[\[1\]](#)

- Avoid contact with skin and eyes.[1][3][4]
- Do not eat, drink, or smoke in the handling area.[1]
- Keep the container tightly closed when not in use.[3]
- The substance is hygroscopic; keep contents under an inert gas if necessary.[1]

4. Post-Handling Procedures:

- Wash hands thoroughly with soap and water after handling.[1][3]
- Properly remove and dispose of contaminated PPE.

Emergency Procedures

In the event of an exposure or spill, immediate action is required.

Exposure Type	First-Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek medical attention.[1][2]
Skin Contact	Wash with plenty of soap and water. Remove contaminated clothing. Seek medical attention.[1][2]
Eye Contact	Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][2][3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.[1][2][3]

Spill Response:

- Evacuate unnecessary personnel from the area.[1][5]

- Ensure adequate ventilation.[1][5]
- Wear appropriate PPE as outlined above.[1][2][4][5]
- For solid spills, sweep or shovel the material into an appropriate container for disposal, minimizing dust generation.[1]
- Avoid release to the environment. Notify authorities if the product enters sewers or public waters.[1]

Disposal Plan

Proper disposal of **Glycine ethyl ester, hydrochloride** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

1. Waste Characterization:

- Unused **Glycine ethyl ester, hydrochloride** should be considered chemical waste.
- All contaminated materials, including gloves, protective clothing, and cleaning materials, must also be treated as hazardous waste.

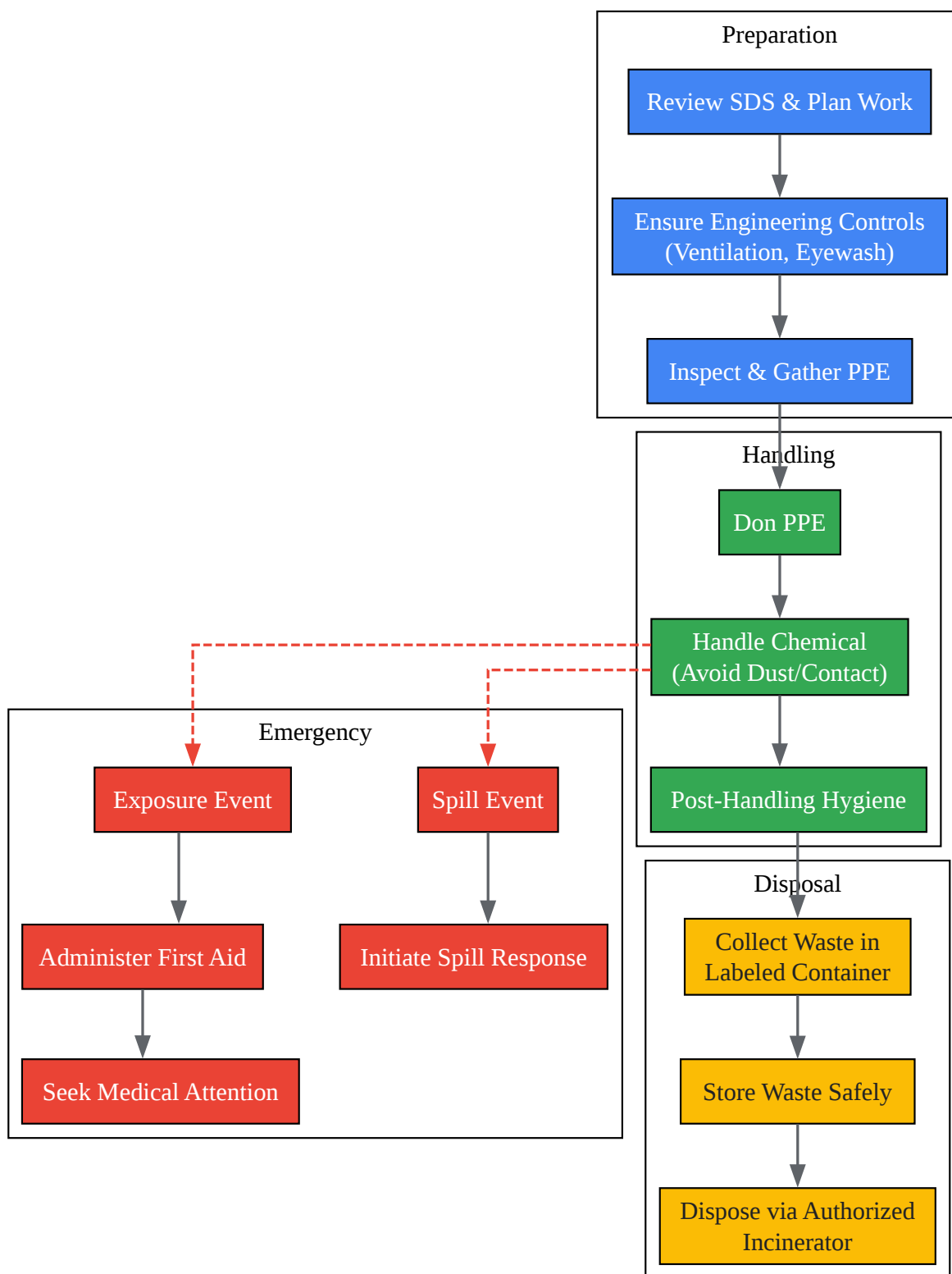
2. Waste Collection and Storage:

- Collect waste in a suitable, closed, and properly labeled container.[5]
- Store waste containers in a designated, well-ventilated area away from incompatible materials such as strong acids, strong bases, and strong oxidizing agents.[1]

3. Disposal Method:

- The recommended disposal method is to use an authorized incinerator equipped with an afterburner and a flue gas scrubber.[1]
- Dispose of the chemical and its container in accordance with all applicable local, state, and federal regulations. Do not dispose of it in the regular trash or pour it down the drain.[5]
- Contaminated packaging should be disposed of as unused product.[5]

Workflow for Safe Handling and Disposal



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- To cite this document: BenchChem. [Personal protective equipment for handling Glycine ethyl ester, hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555829#personal-protective-equipment-for-handling-glycine-ethyl-ester-hydrochloride]

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